

Personal protective equipment for handling 4-Fluoroaniline

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Compound of Interest

Compound Name: 4-Fluoroaniline

Cat. No.: B128567

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Essential Safety and Handling Guide for 4-Fluoroaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Fluoroaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

4-Fluoroaniline is a hazardous chemical that poses several risks. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause damage to organs through prolonged or repeated exposure.^[1] It is also a combustible liquid and is very toxic to aquatic life with long-lasting effects.^[1]

Hazard Classification	Description
Acute Toxicity, Oral	Category 4: Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns.[2]
Serious Eye Damage	Category 1: Causes serious eye damage.[3]
Specific Target Organ Toxicity	May cause damage to organs (Blood, hematopoietic system) through prolonged or repeated exposure.[1][3]
Physical Hazard	Combustible liquid.[1]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. [1]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment is mandatory when handling **4-Fluoroaniline** to prevent exposure.[2]

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch). Equipment should be approved under NIOSH (US) or EN 166 (EU) standards. [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected for integrity before each use and disposed of properly after use. [2]
Body Protection	A complete chemical-resistant suit or a lab coat to prevent skin contact. The type of protective equipment should be selected based on the concentration and amount of the substance being used. [2]
Respiratory Protection	For situations where vapors or mists may be generated, use an air-purifying respirator with appropriate cartridges (e.g., type ABEK under EN 14387) or a full-face supplied-air respirator. [2]

Operational Plan: Handling 4-Fluoroaniline

Follow these step-by-step procedures for the safe handling of **4-Fluoroaniline**.

1. Pre-Operational Checks:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Verify that all required PPE is available, in good condition, and correctly worn.
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Remove all potential ignition sources as **4-Fluoroaniline** is a combustible liquid.[\[1\]](#)

- Have appropriate spill cleanup materials readily available.

2. Handling Procedure:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not inhale vapor or mist.[4]
- Use measures to prevent the buildup of electrostatic charge.[4]
- Keep the container tightly closed when not in use.[2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Do not eat, drink, or smoke in the handling area.[5]

3. Post-Operational Cleanup:

- Wash hands and any exposed skin thoroughly after handling.[5]
- Decontaminate all surfaces and equipment that may have come into contact with **4-Fluoroaniline**.
- Properly store or dispose of contaminated PPE.[2]
- Wash contaminated clothing before reuse.[5]

Emergency Procedures

Immediate action is critical in the event of an emergency involving **4-Fluoroaniline**.

1. Spill Response:

- Evacuate non-essential personnel from the spill area.[2]
- Ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]

- Wearing appropriate PPE, contain the spillage.[2]
- Collect the spilled material with an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal.[4]
- Prevent the spill from entering drains or waterways.[2]

2. First Aid Measures:

- In case of eye contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[2][5]
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a poison center or doctor.[5]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[5]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[5]

Disposal Plan

4-Fluoroaniline and its containers must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[5]

1. Waste Collection:

- Collect waste **4-Fluoroaniline** and any contaminated materials in a designated, compatible, and properly labeled container.[6]
- Do not mix with other waste streams unless explicitly permitted.[6]

2. Container Labeling:

- The waste container must be clearly labeled as "Hazardous Waste" and include the name "**4-Fluoroaniline**".

3. Storage of Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)

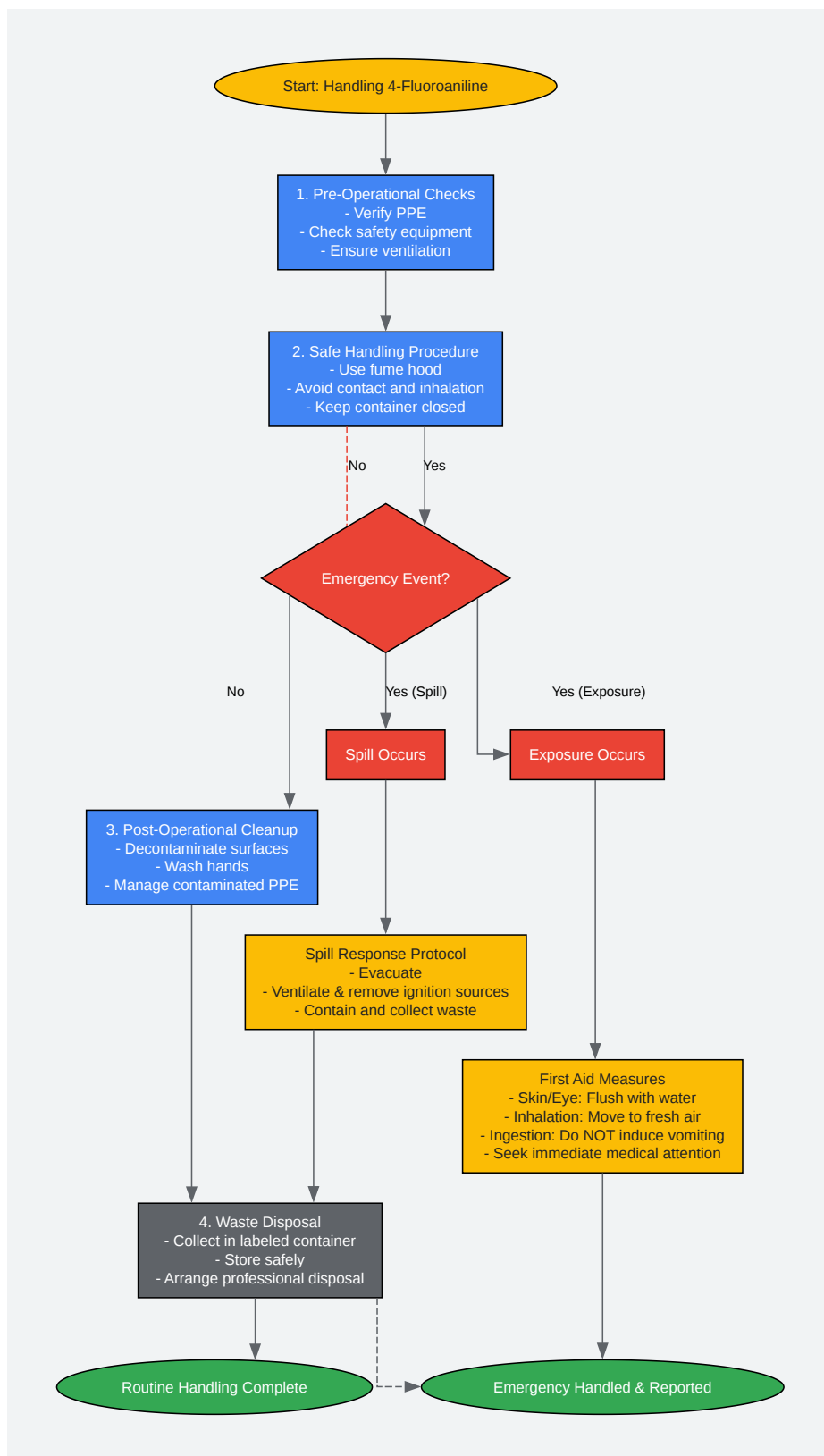
4. Professional Disposal:

- Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the hazardous waste.[\[2\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C6H6FN
Molecular Weight	111.12 g/mol [2]
Boiling Point	187 °C at 767 mmHg [3]
Melting Point	-1 °C
Flash Point	72.7 °C (162.9 °F) [3]
Density	1.173 g/mL at 25 °C [3]
UN Number	2941 [2]

Safety and Handling Workflow



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Caption: Workflow for handling **4-Fluoroaniline**, including routine procedures and emergency responses.

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